

Application Notes and Protocols for (S)-PHA533533 in Angelman Syndrome Research

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Compound of Interest

Compound Name: (S)-PHA533533

CAS No.: 437982-89-3

Cat. No.: B15585108

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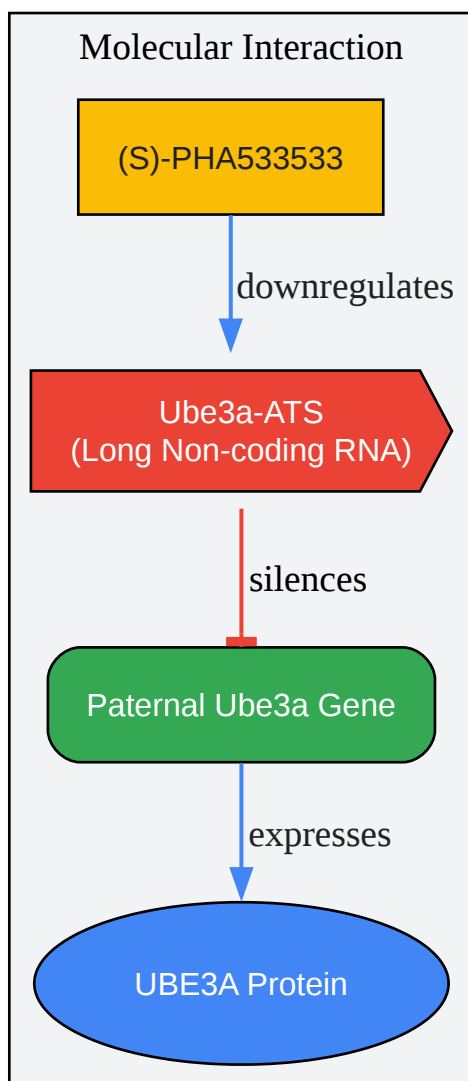
These application notes provide detailed protocols for the use of **(S)-PHA533533**, a small molecule identified as a potent unsilencer of the paternal UBE3A allele, for research in Angelman syndrome (AS). This document is intended for researchers, scientists, and drug development professionals.

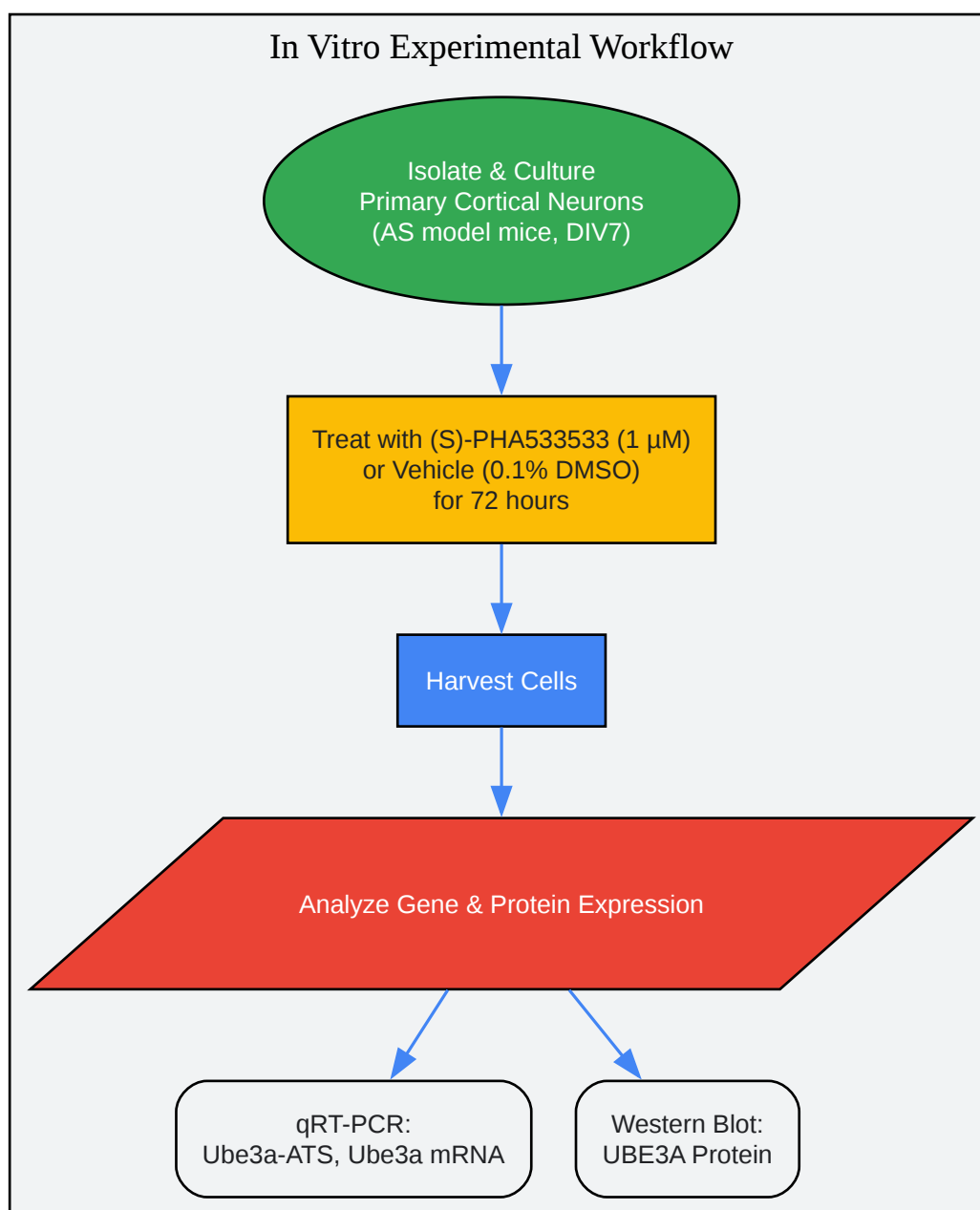
Introduction

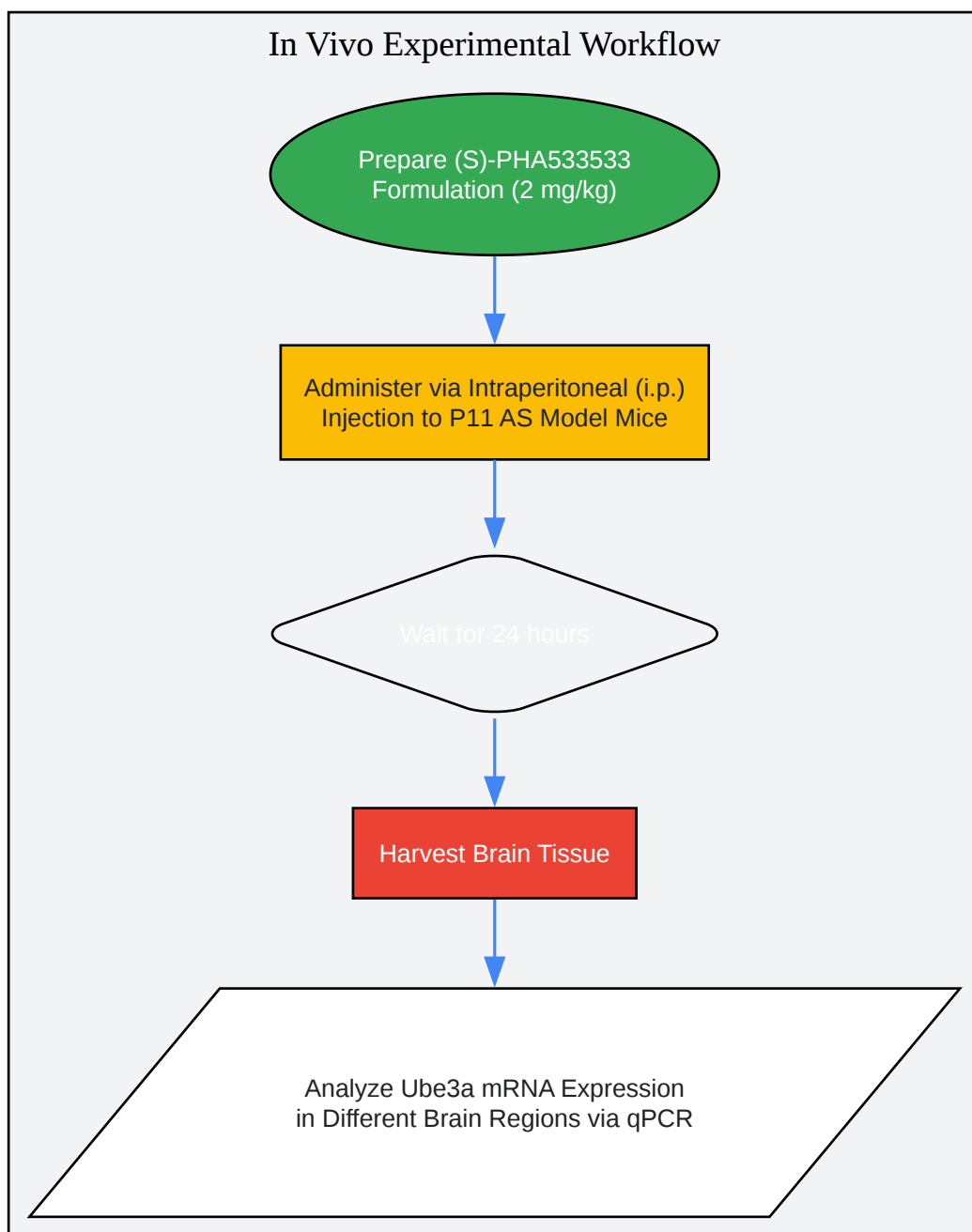
Angelman syndrome is a severe neurodevelopmental disorder caused by the loss of function of the maternally inherited UBE3A gene.^{[1][2][3]} In neurons, the paternal copy of UBE3A is silenced by a long non-coding RNA, the UBE3A antisense transcript (UBE3A-ATS).^{[1][4]} **(S)-PHA533533** has been identified as a small molecule that can unsilence the paternal UBE3A allele by downregulating the expression of UBE3A-ATS, leading to a significant increase in UBE3A protein levels.^{[1][2][5]} This compound has shown efficacy in both mouse models of AS and in human neurons derived from AS patients, demonstrating its potential as a therapeutic agent.^{[1][2][6]}

Mechanism of Action

(S)-PHA533533 acts to downregulate the Ube3a-ATS, which in turn leads to the reactivation of the otherwise silent paternal allele of the UBE3A gene. This results in the production of functional UBE3A protein, addressing the core genetic deficit in Angelman syndrome. The unsilencing of paternal Ube3a by **(S)-PHA533533** has been shown to be independent of CDK2/CDK5 and topoisomerase 1 (TOP1) inhibition.







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